

Using amphetamine aspartate monohydrate in rodent models of impulsivity

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Amphetamine aspartate monohydrate*

CAS No.: *851591-76-9*

Cat. No.: *B12710596*

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Application Note: Pharmacological Interrogation of Impulsivity using **Amphetamine Aspartate Monohydrate** in Rodent Models

Executive Summary

This guide details the protocol for utilizing **Amphetamine Aspartate Monohydrate**, a specific salt form of the psychostimulant amphetamine, to modulate and measure impulsivity in rodent models. While often used in mixed-salt formulations (e.g., Adderall®), isolated use of the aspartate salt requires precise stoichiometric adjustment to normalize for the active amphetamine moiety.

This application note focuses on two "Gold Standard" assays:

- The 5-Choice Serial Reaction Time Task (5-CSRTT): Measures "Waiting Impulsivity" (Motor inhibition).
- Delay Discounting Task (DDT): Measures "Choice Impulsivity" (Cognitive decision-making).

Key Mechanistic Insight: Amphetamine exhibits a hormetic (biphasic) dose-response curve. Low doses (0.25–0.5 mg/kg) typically enhance sustained attention and reduce impulsivity (modeling ADHD therapeutic effects), while high doses (>1.0 mg/kg) disrupt inhibitory control, increasing impulsive responding (modeling mania or substance abuse phenotypes).

Chemical Characterization & Formulation

Critical Advisory: Researchers often confuse salt forms. You must calculate the Free Base Equivalent (FBE) to ensure reproducibility across studies using different salts (e.g., sulfate vs. aspartate).

Compound Profile

- Compound: **Amphetamine Aspartate Monohydrate**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Active Moiety:
 - Amphetamine (or
 - amphetamine depending on enantiomer purity; check CoA).
- Stoichiometry Warning: This salt typically exists as a 1:1 molar ratio (Amphetamine:Aspartic Acid) with one water molecule, but 2:1 complexes exist.
 - Scenario A (Standard 1:1): MW
286.3 g/mol .[\[4\]](#)
 - Scenario B (Dimer 2:1): MW
421.5 g/mol .[\[1\]](#)
 - Action: Always verify the Molecular Weight on your specific Certificate of Analysis (CoA). The calculations below assume the standard 1:1 form (MW 286.3).

Formulation Protocol

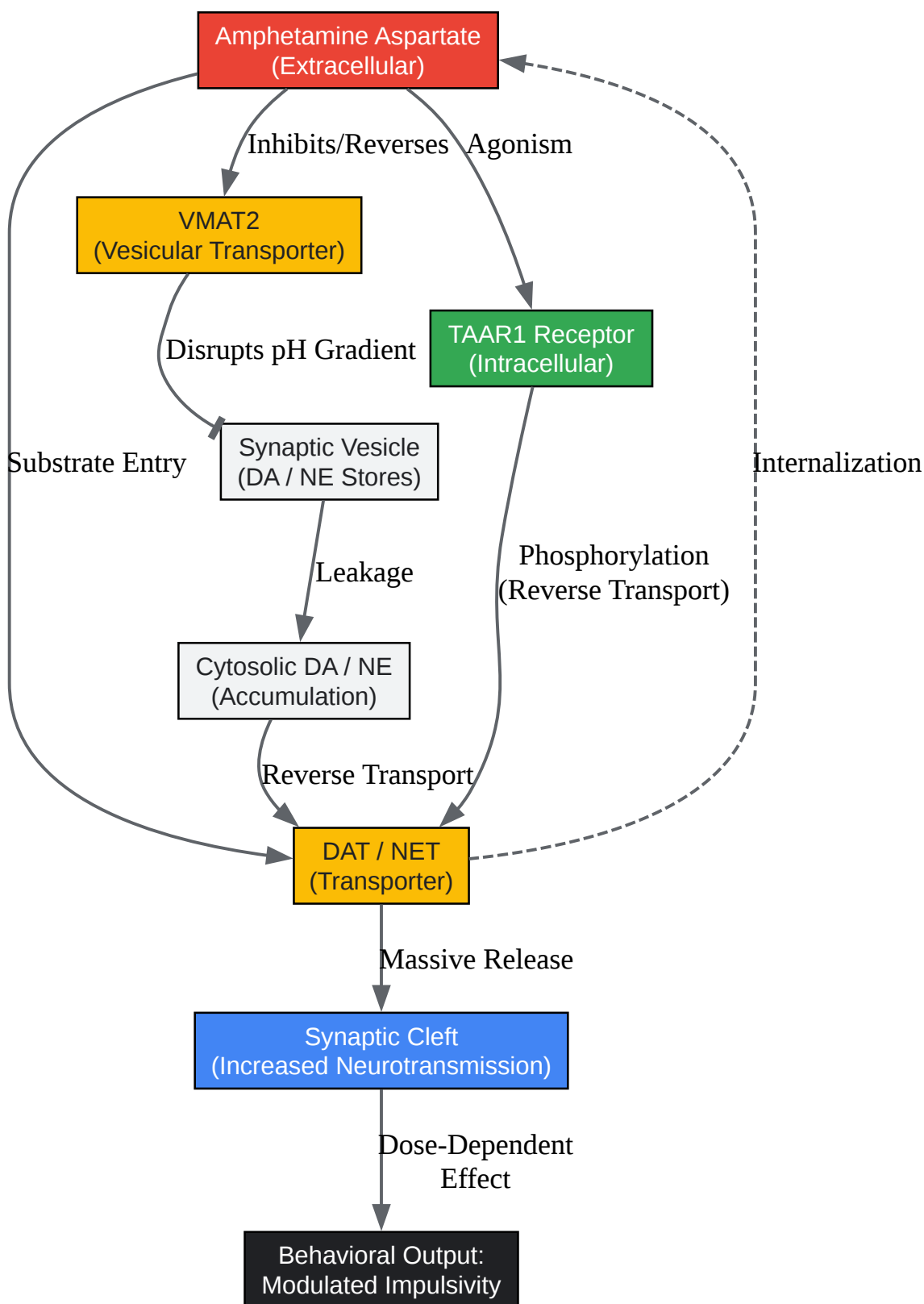
Vehicle: 0.9% Sterile Saline. Solubility: High. No pH adjustment or co-solvents (DMSO) required for standard doses.

Step-by-Step Preparation (Example: 1.0 mg/kg FBE dose for 10 rats @ 300g):

- Calculate Total Free Base Needed:
- Apply Salt Correction Factor (SCF):
- Dissolution: Dissolve 6.36 mg salt in 10 mL saline (Target concentration: 0.3 mg/mL Free Base).
- Injection Volume: Administer 1 mL/kg (e.g., 0.3 mL for a 300g rat).

Mechanistic Pathway

Amphetamine acts as a substrate-type releaser. It enters the presynaptic terminal via the Dopamine Transporter (DAT) and disrupts vesicular storage, flooding the synapse with dopamine (DA) and norepinephrine (NE).



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Figure 1: Mechanism of Action. Amphetamine reverses transporter flux via TAAR1 agonism and VMAT2 disruption, increasing synaptic catecholamines.

Experimental Protocols

Protocol A: 5-Choice Serial Reaction Time Task (5-CSRTT)

Type: Waiting Impulsivity (Motor)

Rationale: This task requires the rodent to wait for a visual stimulus before responding. Premature responses (responding before the light) are the operational definition of impulsivity.

Workflow:

- Habituation: Animal learns to retrieve food pellets from the magazine.
- Training (Phased):
 - Start with long stimulus duration (SD = 30s) and long limited hold (LH).
 - Progressively shorten SD to 0.5s–1.0s (Baseline).
 - Criterion: >80% Accuracy, <20% Omissions for 3 consecutive days.
- Drug Challenge (Test Day):
 - Pre-treatment Time: 15–20 minutes prior to session start (IP injection).
 - Challenge Condition: To detect decreases in impulsivity (therapeutic effect), use a "Long Inter-Trial Interval (ITI)" (e.g., 7s or variable ITI) to provoke premature responding. To detect increases (abuse liability), use standard baseline parameters.

Dosing Table (Rat, IP):

Dose (FBE)	Expected Outcome	Mechanism
Vehicle	Baseline Impulsivity	N/A
0.25 - 0.5 mg/kg	Reduced Premature Responses	Optimal PFC Catecholamine Tone (Alpha-2A/D1 activation)
1.0 - 1.5 mg/kg	Increased Premature Responses	Excessive Striatal DA release; Loss of Top-Down Control
> 2.0 mg/kg	Stereotypy / Omissions	Motor disruption overrides cognitive task

Protocol B: Delay Discounting Task (DDT)

Type: Choice Impulsivity (Cognitive)

Rationale: Measures the preference for a Small Immediate Reward (SIR) vs. a Large Delayed Reward (LDR). Impulsive animals steeply "discount" the value of the LDR as delay increases.

Workflow:

- Training: Animal learns Lever A (1 pellet, 0s delay) and Lever B (4 pellets, 0s delay).
- Delay Implementation:
 - Ascending Series: Delay on Lever B increases within session (0s
10s
20s
40s
60s).
 - Note: Amphetamine effects are sensitive to session structure.[6] Ascending delays are standard.
- Testing: Administer Amphetamine Aspartate 15 min pre-session.

Interpretation:

- Pro-Impulsive Effect: Curve shifts left/down (Animal switches to SIR at shorter delays).
- Anti-Impulsive Effect: Curve shifts right/up (Animal waits for LDR despite longer delays).
- Nuance: High-dose amphetamine may cause "Signal Blunting," where the animal simply perseverates on one lever regardless of delay.

Data Analysis & Visualization

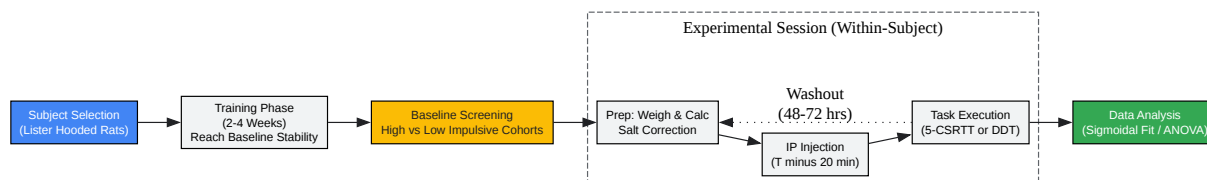
Summarize your data using the following metrics. Statistical analysis should use Repeated Measures ANOVA with Dose and Task Condition (e.g., Delay or ITI) as factors.

5-CSRTT Metrics:

- Accuracy (%): $(\text{Correct} / [\text{Correct} + \text{Incorrect}]) \times 100$. Measure of Attention.
- Premature Responses: Responses during the ITI. Measure of Impulsivity.
- Omissions: Failure to respond. Measure of Motivation/Sedation.
- Latency: Time to respond. Measure of Motor Speed.

Delay Discounting Metrics:

- Indifference Point: The delay at which choice is 50/50.
- AUC (Area Under the Curve): Total willingness to wait. Lower AUC = Higher Impulsivity.



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Figure 2: Experimental Workflow. Note the washout period is critical due to potential sensitization effects of amphetamine.

Safety & Regulatory Compliance

- **Controlled Substance:** Amphetamine is a Schedule II (USA) / Class B (UK) substance. Secure storage and usage logs are mandatory.
- **Animal Welfare:** High doses (>2.0 mg/kg) can induce hyperthermia and stereotypy. Monitor body temperature and stop testing if stereotypy prevents food consumption.

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- To cite this document: BenchChem. [Using amphetamine aspartate monohydrate in rodent models of impulsivity]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12710596/docs#using-amphetamine-aspartate-monohydrate-in-rodent-models-of-impulsivity>]

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